

# An In-depth Technical Guide to the Herbicidal Agent Glyphosate

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## Compound of Interest

Compound Name: *Herbicidal agent 2*

Cat. No.: *B12377707*

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**Abstract:** This technical guide provides a comprehensive overview of the herbicidal agent glyphosate, a broad-spectrum systemic herbicide and crop desiccant. It details the mechanism of action, regulatory classification, toxicological profile, and environmental fate of glyphosate. This document is intended for researchers, scientists, and drug development professionals, offering in-depth data presentation, detailed experimental protocols, and visualizations of key biological pathways and experimental workflows.

## Introduction

Glyphosate, chemically N-(phosphonomethyl)glycine, is an organophosphorus compound first registered for use in 1974.<sup>[1]</sup> It is one of the most widely used herbicides globally for the control of annual and perennial weeds in various agricultural and non-agricultural settings.<sup>[2][3][4]</sup> Its efficacy stems from its ability to translocate from foliage to the roots and growing points of the plant, ensuring the death of the entire plant.<sup>[5]</sup>

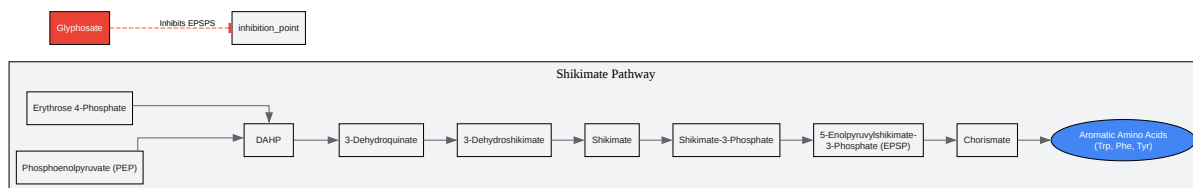
## Mechanism of Action

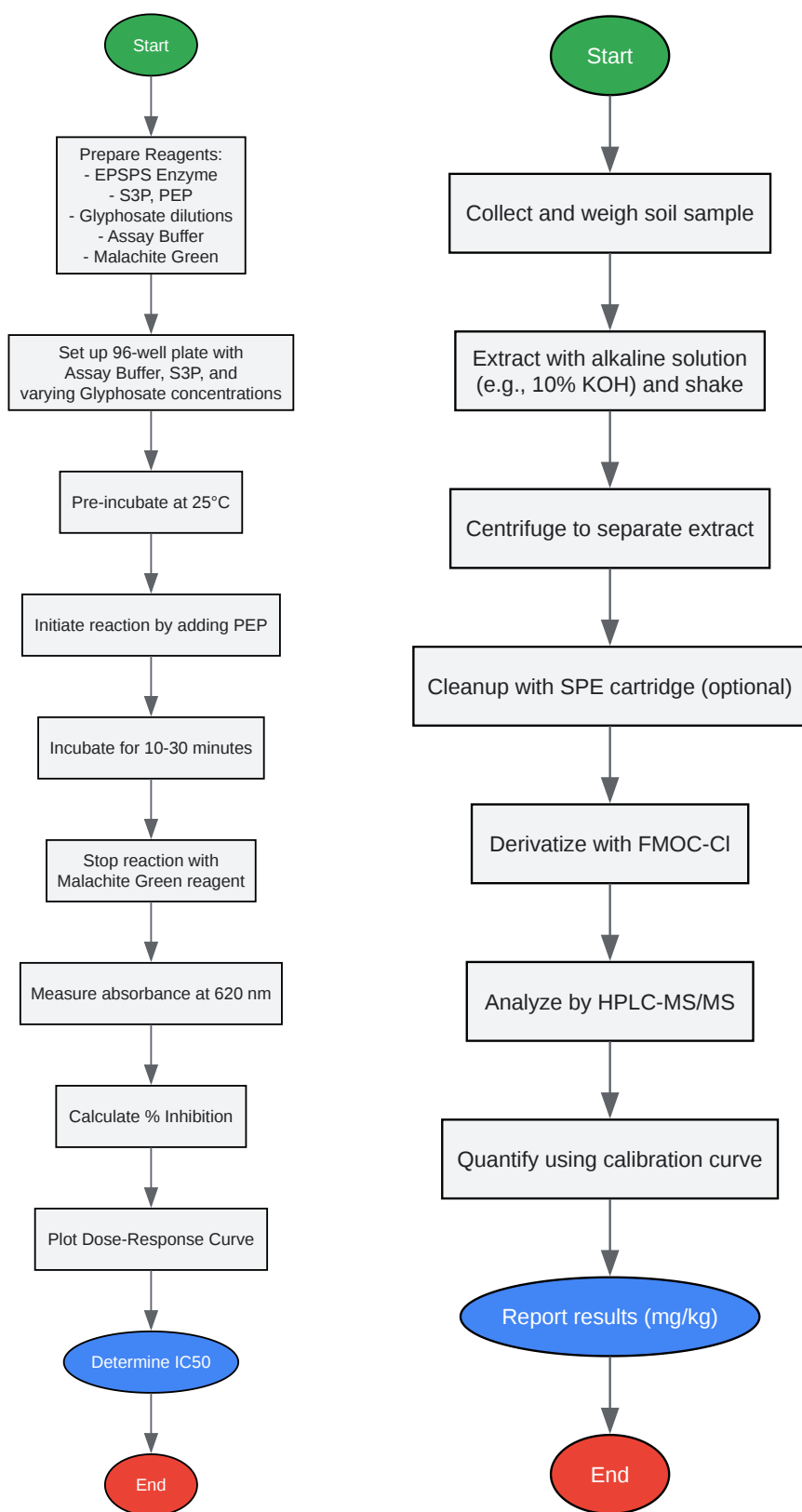
Glyphosate's primary mode of action is the inhibition of the 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) enzyme. This enzyme is a key component of the shikimate pathway, which is essential for the biosynthesis of the aromatic amino acids phenylalanine, tyrosine, and tryptophan in plants and some microorganisms. The shikimate pathway is absent in animals, which is a primary reason for glyphosate's selective toxicity. By inhibiting EPSPS,

glyphosate causes a deficiency in these essential amino acids, leading to a cessation of protein synthesis and ultimately, plant death. The inhibition of this pathway also leads to the accumulation of shikimate in plant tissues.

## The Shikimate Pathway and its Regulation

The shikimate pathway is a seven-step metabolic route that converts phosphoenolpyruvate (PEP) and erythrose 4-phosphate into chorismate, the precursor for the aromatic amino acids. In plants, the regulation of this pathway is complex and primarily occurs at the genetic level, unlike in microorganisms where feedback inhibition of the first enzyme, 3-deoxy-D-arabino-heptulosonate 7-phosphate synthase (DHS), by aromatic amino acids is a major control mechanism.





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